

Pharmacodynamics of Combined Injectable Contraceptives: A Technical Guide

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Compound of Interest

Compound Name: *Mesigyna*
CAS No.: *99897-30-0*
Cat. No.: *B1214444*

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Introduction

Combined injectable contraceptives (CICs) are a form of hormonal contraception that deliver both a progestin and an estrogen to prevent pregnancy. Their efficacy is primarily derived from the synergistic action of these two hormonal components on the female reproductive system. This guide provides a detailed overview of the pharmacodynamics of CICs, focusing on their mechanism of action, effects on the endocrine system, and the methodologies used to evaluate these effects.

Mechanism of Action

The primary mechanism of action of combined injectable contraceptives is the inhibition of ovulation. This is achieved through the negative feedback effects of the exogenous progestin and estrogen on the hypothalamic-pituitary-ovarian (HPO) axis.

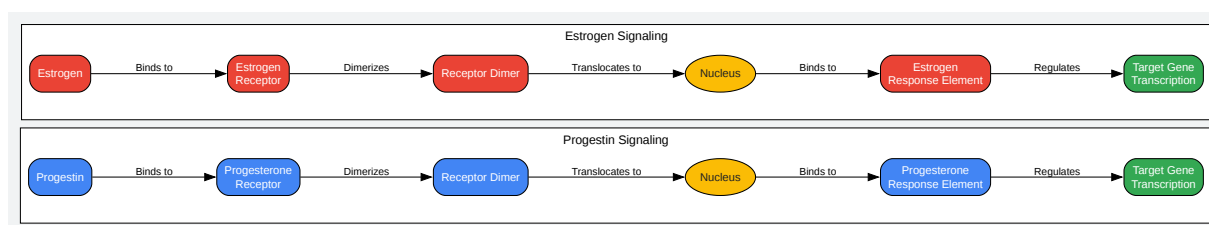
- **Hypothalamic and Pituitary Effects:** The progestogenic component is primarily responsible for suppressing the pulsatile release of gonadotropin-releasing hormone (GnRH) from the hypothalamus. This, in turn, suppresses the secretion of luteinizing hormone (LH) and

follicle-stimulating hormone (FSH) from the pituitary gland. The estrogenic component potentiates the progestin's effect on gonadotropin suppression and provides stability to the endometrium.

- **Ovarian Effects:** The suppression of FSH and LH prevents the development of ovarian follicles and the mid-cycle LH surge, which is necessary for ovulation.
- **Cervical Mucus and Endometrial Effects:** Progestins also alter the consistency of the cervical mucus, making it thicker and less permeable to sperm. Additionally, they induce endometrial atrophy, creating an environment that is unreceptive to implantation.

Signaling Pathways

The hormonal effects of combined injectable contraceptives are mediated by the binding of progestins and estrogens to their respective intracellular receptors in target tissues.



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Caption: Intracellular signaling pathways of progestin and estrogen.

Pharmacodynamic Effects on the Endocrine System

The administration of combined injectable contraceptives leads to significant alterations in the normal hormonal milieu.

Parameter	Effect
Luteinizing Hormone (LH)	Suppression of the mid-cycle surge and reduced basal levels.
Follicle-Stimulating Hormone (FSH)	Suppression of follicular phase levels.
Endogenous Estradiol	Markedly suppressed due to inhibition of follicular development.
Endogenous Progesterone	Levels remain low, consistent with anovulation.

Quantitative Data from Pharmacodynamic Studies

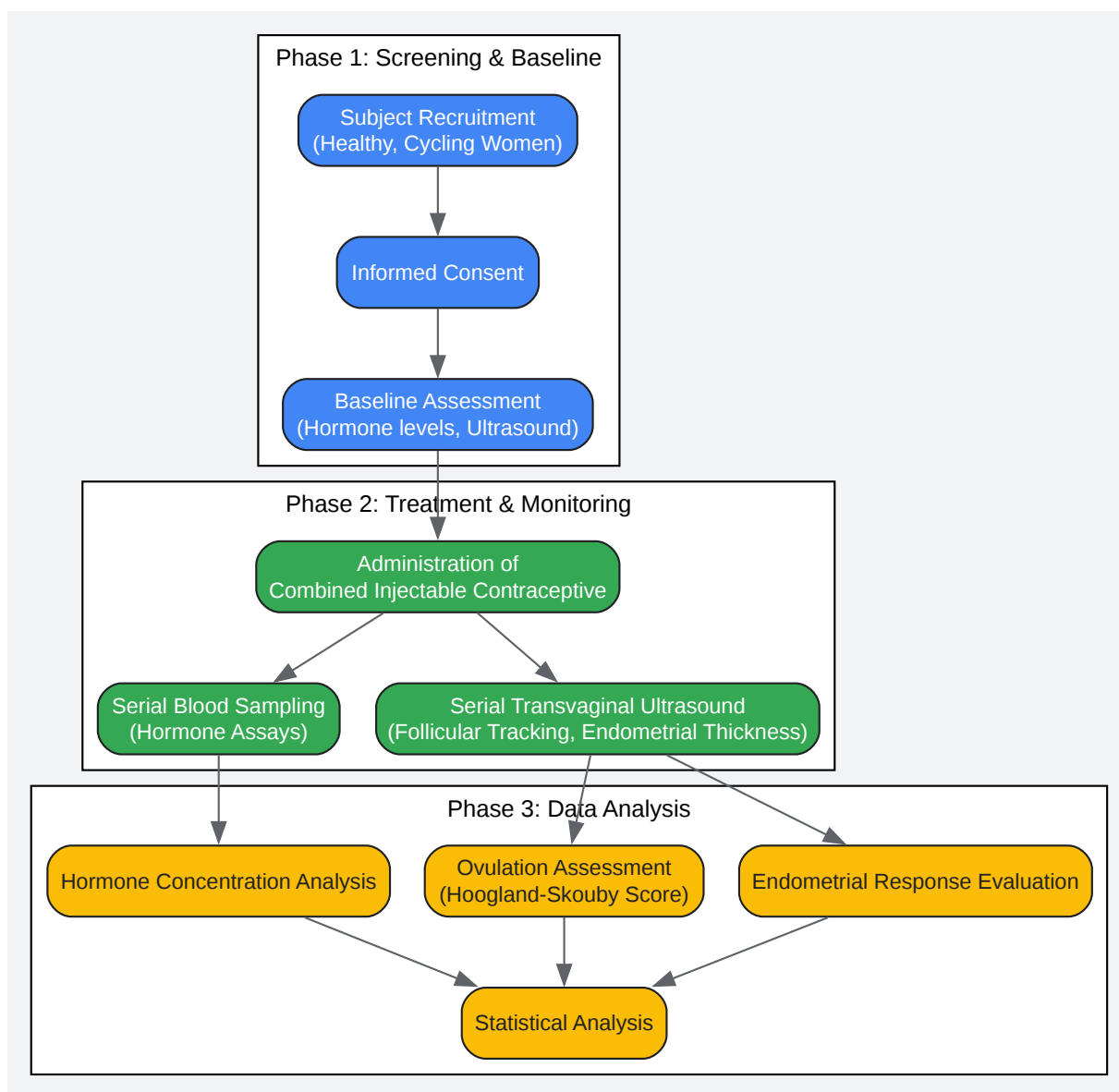
The following table summarizes key quantitative pharmacodynamic parameters from clinical studies of commonly used combined injectable contraceptives.

Parameter	Cyclofem® (25 mg MPA + 5 mg E2C)	Lunelle® (25 mg MPA + 5 mg E2C)	Mesigyna® (50 mg NET-EN + 5 mg EV)
Time to Ovulation Inhibition	1st cycle	1st cycle	1st cycle
Peak Serum Progestin Concentration (ng/mL)	~1.5 - 2.0	~1.7	~10 - 15
Peak Serum Estrogen Concentration (pg/mL)	~150 - 200	~198	~150 - 200
Return to Ovulation (days post-injection)	60 - 90	63 (median)	52 - 79
Endometrial Thickness (mm)	Reduced to < 5 mm	Significantly reduced	Atrophic pattern

MPA: Medroxyprogesterone acetate; E2C: Estradiol cypionate; NET-EN: Norethisterone enantate; EV: Estradiol valerate.

Experimental Protocols

The evaluation of the pharmacodynamics of combined injectable contraceptives involves a series of well-defined experimental protocols.



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